Cyclopropane Ring Strain in 1-Methyl Substituted Alcohols: A Technical Guide

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Compound of Interest

Compound Name:	*3-(1-Methylcyclopropyl)propan-1-ol*
CAS No.:	*120077-89-6*
Cat. No.:	*B3376452*

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Executive Summary

The cyclopropane ring represents a unique structural motif in organic chemistry, characterized by significant ring strain energy (RSE) (~27.5 kcal/mol) and "banana bonds" with high

-character. In drug discovery, 1-methyl substituted cyclopropanols (e.g., 1-methylcyclopropanol) serve as critical bioisosteres for gem-dimethyl groups and tert-butyl moieties, offering enhanced metabolic stability and precise conformational control. This guide provides a comprehensive technical analysis of the strain energy in these systems, detailing synthesis via the Kulinkovich reaction, experimental determination of RSE via combustion calorimetry, and computational validation using isodesmic reactions.

Part 1: Theoretical Framework & Strain Mechanics

The Nature of the Strained Bond

Cyclopropane is the most strained cycloalkane per methylene group. The strain arises from two primary components:[1]

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- Baeyer (Angle) Strain: The internuclear C-C-C angle is 60°, far below the ideal tetrahedral angle of 109.5°.[2][3] To compensate, the carbon atoms adopt a hybridization state closer to

  for the C-H bonds and high

  -character (

  to

) for the C-C ring bonds. This results in "bent" or "banana" bonds where the interorbital axis does not coincide with the internuclear axis.

- Pitzer (Torsional) Strain: The planar conformation forces all C-H bonds into a fully eclipsed arrangement, contributing ~9-10 kcal/mol to the total strain.

Effect of 1-Methyl Substitution

Substituting a hydrogen with a methyl group (methylcyclopropane) and subsequently a hydroxyl group (1-methylcyclopropanol) introduces steric strain without significantly relieving angle strain.

- Geminal Substitution (Thorpe-Ingold Effect): In open chains, gem-dimethyl substitution favors ring closure by compressing the internal angle. However, in the already compressed cyclopropane ring, the 1-methyl-1-hydroxyl substitution (geminal) introduces steric repulsion between the methyl/hydroxyl groups and the adjacent ring hydrogens (vicinal interactions).

- Strain Energy Values: While unsubstituted cyclopropane has an RSE of ~27.5 kcal/mol, methylcyclopropane exhibits a slightly higher RSE (~29.8 kcal/mol) due to these non-bonded repulsions. 1-Methylcyclopropanol is projected to maintain this elevated strain profile, making it a high-energy structural pharmacophore.

Quantitative Comparison Table

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Compound	Formula	Strain Energy (SE) [kcal/mol]	Key Strain Contributors
Cyclopropane		27.5	Angle (60°) + Torsional (Eclipsed)
Methylcyclopropane		29.8	Angle + Torsional + Vicinal Steric (Me/H)
1-Methylcyclopropanol		~30.5 (Est.)	Angle + Torsional + Geminal (Me/OH) Steric
1-Methylcyclopropene		~53.0	Extreme Angle Strain (center)

Part 2: Experimental Protocols

Synthesis: The Kulinkovich Reaction

The most efficient route to 1-methylcyclopropanol is the Kulinkovich reaction, which transforms esters into cyclopropanols using a titanium catalyst.[4][5][6]

Reagents:

- Methyl Acetate (Substrate)
- Ethylmagnesium Bromide (EtMgBr, 3.0 equiv)
- Titanium(IV) Isopropoxide (, 0.05-0.1 equiv)
- Solvent: Diethyl Ether ( ) or THF

Protocol:

- Catalyst Preparation: In a flame-dried flask under Argon, dissolve

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(10 mol%) in anhydrous

.

- Grignard Addition (Part 1): Add 1.0 equiv of EtMgBr dropwise at -78°C. This generates the active low-valent titanacyclopropane species.
- Substrate Addition: Slowly add methyl acetate (1.0 equiv) to the reaction mixture.
- Grignard Addition (Part 2): Add the remaining 2.0 equiv of EtMgBr. The temperature is allowed to warm slowly to room temperature over 1 hour.
  - Mechanism:[4][5][6][7][8][9] The titanacyclopropane acts as a 1,2-dicarbanion equivalent, attacking the ester carbonyl twice to form the cyclopropane ring.[6][7]
- Quench & Workup: Cool to 0°C and carefully quench with saturated aqueous

  . Extract with

  (3x).
- Purification: The product is volatile. Dry organic layer over

  , filter, and concentrate via rotary evaporation at low vacuum (>100 mbar) to prevent product loss. Purify via distillation or flash chromatography (pentane/ether).

Measurement: Combustion Calorimetry

To experimentally determine the Ring Strain Energy (RSE), we measure the Enthalpy of Combustion (

) and compare it to a strain-free reference.

Protocol:

- Calibration: Calibrate the bomb calorimeter using Benzoic Acid standard to determine the calorimeter constant (

).

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- Sample Preparation: Place ~0.5g of pure 1-methylcyclopropanol in the combustion capsule. Due to volatility, seal in a pre-weighed polyester film bag (correct for bag energy later).
- Combustion: Pressurize bomb with 30 atm

  . Fire the ignition wire.
- Data Collection: Record the temperature rise (

) precisely.
- Calculation:
- Strain Derivation:
  - is derived from

    .
  - is obtained using Group Additivity values (Benson increments) for a hypothetical acyclic isomer (e.g., 2-butanol) corrected for the ring formation without strain.

Computational Validation: Isodesmic Reactions

Calculate RSE using Density Functional Theory (DFT) with an isodesmic equation, which cancels out bond type errors.

Isodesmic Equation:

(Note: Balance carbons and bond types exactly to isolate ring strain)

Workflow:

- Optimization: Optimize structures at B3LYP/6-311+G(2d,p) level.
- Frequency Check: Ensure no imaginary frequencies (minimum).
- Energy Calculation: Calculate

  .[10] The exothermicity of this reaction corresponds to the release of Ring Strain Energy.

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Part 3: Visualizations

Kulinkovich Catalytic Cycle

The following diagram illustrates the mechanism where the titanacyclopropane intermediate acts as a "double nucleophile."

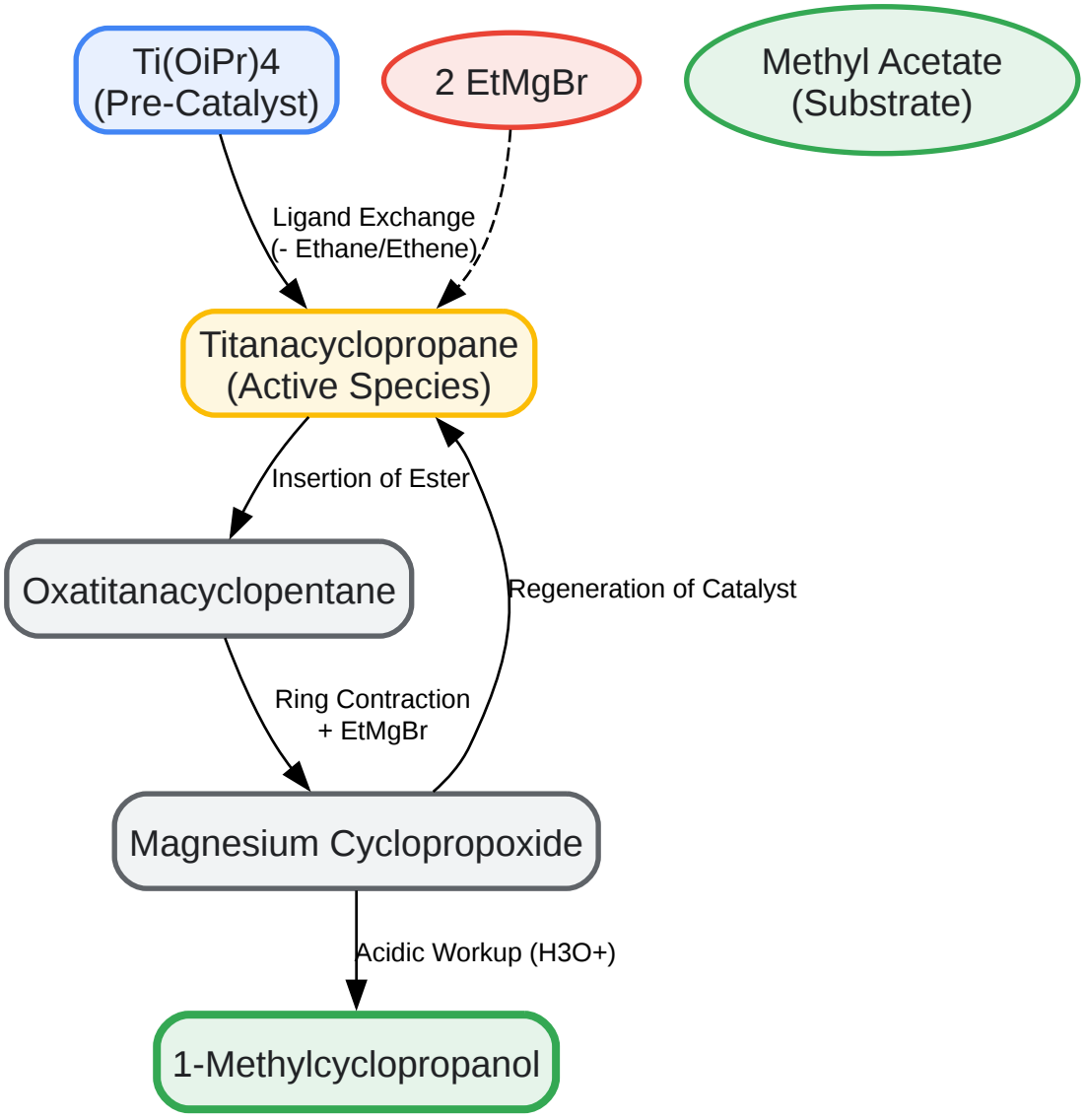

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Figure 1: Catalytic cycle of the Kulinkovich reaction for synthesizing 1-methylcyclopropanol.

Strain Energy Components

Visualizing the contributions to the total potential energy of the molecule.

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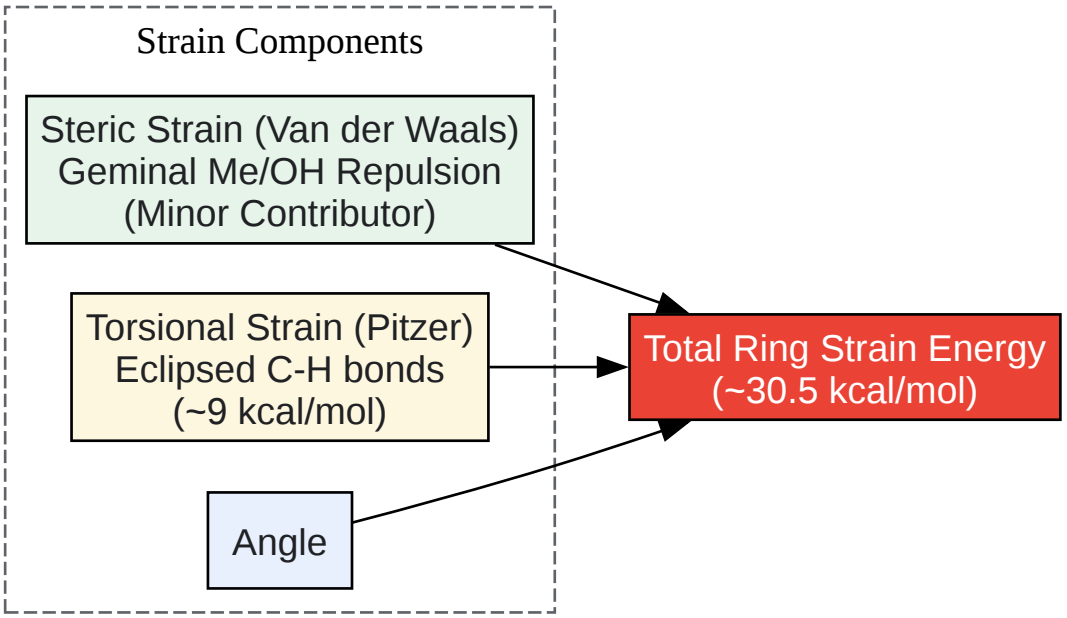

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Figure 2: Component breakdown of Ring Strain Energy in 1-methylcyclopropanol.

Part 4: Implications for Drug Development

Bioisosteric Utility

The 1-methylcyclopropyl moiety is a validated bioisostere for the tert-butyl group.

- Volume: Both groups occupy similar spatial volumes.
- Rigidity: The cyclopropane ring locks the conformation, reducing the entropic penalty of binding to a target protein.
- Metabolic Stability: The strained C-H bonds are stronger (homolytic bond dissociation energy ~106 kcal/mol) than typical secondary alkyl C-H bonds (~95 kcal/mol), making the ring resistant to Cytochrome P450 oxidation.

Reactivity & Ring Opening

Despite its stability, the high RSE (~30 kcal/mol) means the ring is a "loaded spring."

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- Homoenolate Formation: Under radical conditions (e.g., Fe(III) or Mn(III) catalysis), the ring can open to form a

  -keto radical or homoenolate, useful for further functionalization.

- Acid Sensitivity: While generally stable to base, 1-methylcyclopropanols can undergo solvolysis in strong acid, opening to form methyl ethyl ketone derivatives.

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